

# Developmental Coordination Disorder Questionnaire (DCDQ): A Technical Guide

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The Developmental Coordination Disorder Questionnaire (**DCDQ**) is a widely utilized parent-report screening tool designed to identify children who may have Developmental Coordination Disorder (DCD). This guide provides a detailed overview of its core features, psychometric properties, and application in research and clinical settings.

## Introduction

The **DCDQ** is a crucial instrument for flagging motor coordination difficulties in children, prompting further diagnostic assessment.[1] It is a parent-completed questionnaire that compares a child's motor performance to their peers in everyday activities.[2][3] The most current and widely used version is the **DCDQ'07**, a revised edition with enhanced psychometric properties and a broader age range than the original.[2][3][4] The questionnaire is intentionally labeled "The Coordination Questionnaire" to prevent parental anxiety about a potential diagnosis.[2][3] While the **DCDQ'07** score can fulfill the diagnostic requirement for Criterion B of the DSM-IV for DCD, it is not a standalone diagnostic tool and must be used in conjunction with other clinical assessments.[2][3]

## Core Features of the DCDQ'07

The **DCDQ'07** is characterized by its structured and user-friendly design, facilitating ease of administration and scoring.

## Structure and Content

The questionnaire consists of 15 items that are grouped into three distinct factors:

- **Control During Movement:** This factor assesses motor control while the child is in motion or interacting with a moving object.
- **Fine Motor and Handwriting:** This section focuses on tasks requiring fine motor skills and the quality of handwriting.
- **General Coordination:** This factor evaluates a child's overall coordination in various everyday activities.[\[2\]](#)[\[3\]](#)

Parents rate their child's performance on each item using a 5-point Likert scale.[\[2\]](#)[\[3\]](#)

## Target Population

The **DCDQ'07** is designed for use with children and adolescents aged 5 to 15 years.[\[2\]](#)[\[3\]](#)[\[4\]](#) A separate version, the "Little **DCDQ**," is available for preschool children aged 3 and 4.[\[4\]](#)[\[5\]](#)

## Administration and Scoring

The questionnaire is typically self-administered by a parent and takes approximately 10-15 minutes to complete.[\[2\]](#)[\[3\]](#) The total score is calculated by summing the responses for all 15 items, with a possible range of 15 to 75.[\[6\]](#)[\[7\]](#)

## Quantitative Data Summary

The interpretation of the **DCDQ'07** total score is based on age-specific cut-off points, which categorize a child as either "Indication of, or Suspect for, DCD" or "Probably not DCD".[\[2\]](#)

### Table 1: DCDQ'07 Age-Based Cut-Off Scores

Age Group	Indication of or Suspect DCD	Probably Not DCD
5 years 0 months to 7 years 11 months	15 - 46	47 - 75
8 years 0 months to 9 years 11 months	15 - 55	56 - 75
10 years 0 months to 15 years 0 months	15 - 57	58 - 75

Data sourced from the **DCDQ'07** manual.[\[3\]](#)[\[7\]](#)

## Psychometric Properties

The **DCDQ'07** has demonstrated strong psychometric properties, making it a reliable and valid screening tool.

**Table 2: Psychometric Properties of the DCDQ'07**

Property	Finding	Source
Internal Consistency	High (Cronbach's alpha = 0.94)	<a href="#">[8]</a> <a href="#">[9]</a>
Overall Sensitivity	84.6% - 85%	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Overall Specificity	70.8% - 71%	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Construct Validity	Scores differ significantly between children with and without DCD ( $p < .001$ )	<a href="#">[8]</a> <a href="#">[9]</a>
Concurrent Validity	Correlates with the Movement Assessment Battery for Children ( $r = .55$ ) and the Test of Visual-Motor Integration ( $r = .42$ )	<a href="#">[8]</a> <a href="#">[9]</a>
Test-Retest Reliability	High (0.94 and 0.97 in separate studies)	<a href="#">[10]</a>

## Experimental Protocols

The development and validation of the **DCDQ'07** involved rigorous experimental protocols.

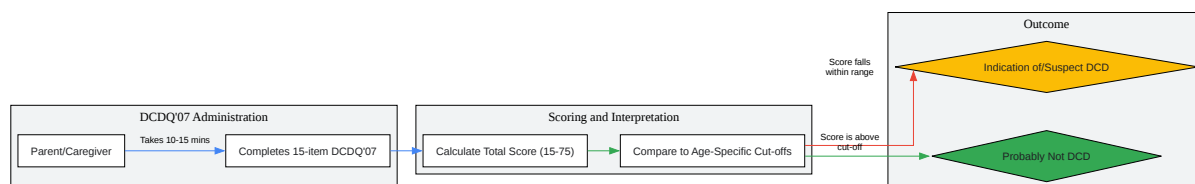
### Development of the DCDQ'07

The revision of the original **DCDQ** was a multi-phase process:

- **Item Generation:** An expert panel generated additional items and revised existing ones to improve clarity, particularly for younger children.
- **Item Selection:** The revised questionnaire was administered to parents of 287 typically developing children aged 5-15 years.<sup>[8][9]</sup> Analyses of internal consistency and factor loading, along with qualitative feedback, were used to select the final 15 items with the strongest psychometric properties.<sup>[8][9]</sup>
- **Predictive Validity and Cut-Off Scores:** Logistic regression modeling was employed to generate the age-based cut-off scores.<sup>[8][9]</sup>
- **Internal Consistency and Validity:** The final version was compared to other standardized measures in a sample of 232 children referred for therapy services to establish construct and concurrent validity.<sup>[8][9]</sup>

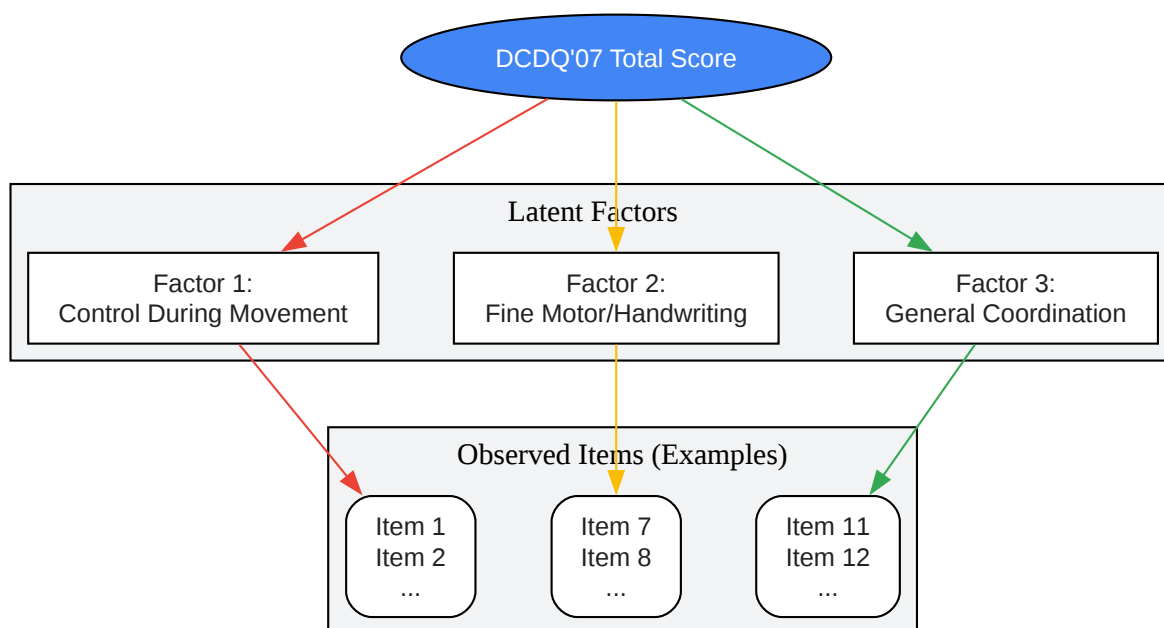
## Logical Relationships and Workflows

The following diagrams illustrate the logical flow of the **DCDQ'07** screening process and its underlying factor structure.



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Caption: **DCDQ'07** Screening and Interpretation Workflow.



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Caption: Hierarchical Factor Structure of the **DCDQ**'07.

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